

Physical and chemical properties of 4-Methoxybenzenecarbothioamide

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Compound of Interest

Compound Name: 4-Methoxybenzenecarbothioamide

Cat. No.: B133991

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An In-depth Technical Guide on 4-Methoxybenzenecarbothioamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-Methoxybenzenecarbothioamide**. It includes detailed experimental protocols for its synthesis and characterization, and contextualizes its potential significance by examining the biological activities of structurally related compounds.

Core Physical and Chemical Properties

The quantitative data for **4-Methoxybenzenecarbothioamide** are summarized in the table below, primarily derived from crystallographic studies.

Property	Value	Reference
Molecular Formula	C ₈ H ₉ NOS	[1]
Molecular Weight	167.22 g/mol	[1]
Crystal System	Orthorhombic	[1]
Space Group	P2 ₁ 2 ₁ 2 ₁	[1]
Unit Cell Dimensions	a = 5.6545(2) Å, b = 7.3966(2) Å, c = 38.7497(13) Å	[1]
Unit Cell Volume	1620.67(9) Å ³	[1]
Molecules per Unit Cell (Z)	8	[1]
Calculated Density	1.372 Mg/m ³	[1]
Radiation Type	Mo Kα	[1]
Temperature	173 K	[1]

Experimental Protocols

Detailed methodologies for the synthesis and structural characterization of **4-Methoxybenzenecarbothioamide** are provided below.

Synthesis of 4-Methoxybenzenecarbothioamide[1]

This protocol outlines the synthesis of **4-Methoxybenzenecarbothioamide** from 4-methoxybenzonitrile.

Materials:

- 4-Methoxybenzonitrile
- Magnesium chloride hexahydrate (MgCl₂·6H₂O)
- Sodium hydrogen sulfide hydrate (NaSH·xH₂O)
- Dimethylformamide (DMF)

- 1 N Hydrochloric acid (HCl)
- Water (H₂O)
- Chloroform (CHCl₃)

Procedure:

- A slurry is prepared by mixing magnesium chloride hexahydrate (5.8 mmol) and sodium hydrogen sulfide hydrate (70%, 11.6 mmol) in 15 ml of dimethylformamide.
- 4-Methoxybenzonitrile (5.8 mmol) is added to the slurry.
- The reaction mixture is stirred at room temperature for 5 hours.
- The mixture is then poured into 60 ml of water, leading to the formation of a precipitate.
- The precipitate is collected by filtration.
- The collected product is resuspended in 30 ml of 1 N HCl and stirred for an additional 25 minutes.
- The solid is filtered again and washed with water.
- The final product is recrystallized from chloroform to obtain crystals suitable for X-ray analysis.

Single-Crystal X-ray Diffraction Analysis[1]

This protocol describes the determination of the crystal structure of **4-Methoxybenzenecarbothioamide**.

Instrumentation:

- Nonius KappaCCD diffractometer

Procedure:

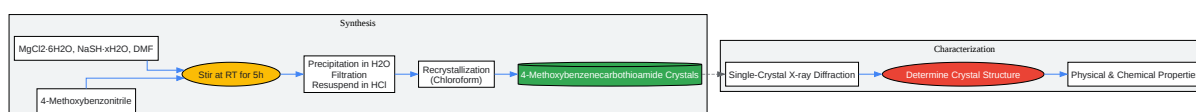
- A suitable single crystal of **4-Methoxybenzenecarbothioamide** is mounted on the diffractometer.
- Data collection is performed at a temperature of 173 K using Mo K α radiation.
- A multi-scan absorption correction is applied to the collected data.
- The structure is solved and refined. Hydrogen atoms bonded to carbon are placed in geometrically idealized positions, while those bonded to nitrogen are refined.

Biological Activity Context

While direct experimental data on the biological activity of **4-Methoxybenzenecarbothioamide** is not readily available in the surveyed literature, the broader classes of compounds to which it belongs, namely thioamides and molecules containing a methoxybenzene moiety, have demonstrated significant biological potential. Thioamides are recognized for a wide spectrum of activities, including antitumor, antibacterial, and antioxidant effects[2][3]. Similarly, various derivatives of methoxybenzene have been investigated for their anticancer and antioxidant properties[4][5][6][7][8]. This suggests that **4-Methoxybenzenecarbothioamide** could be a candidate for biological screening in these areas.

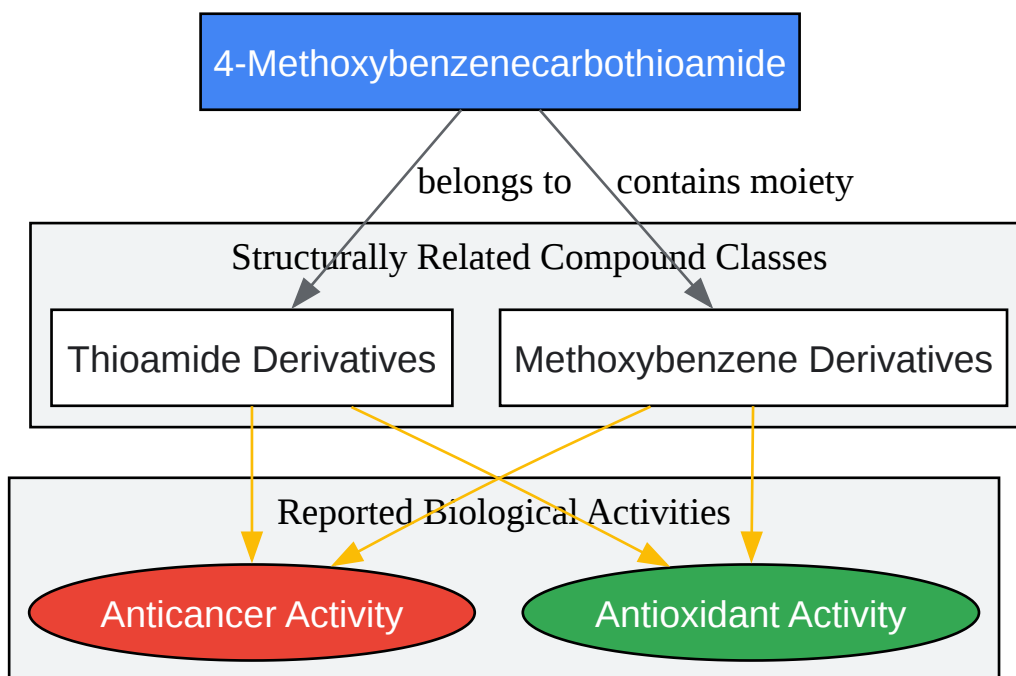
Visualizations

The following diagrams illustrate the experimental workflow and the conceptual biological potential of related compounds.



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Caption: Experimental workflow for the synthesis and characterization of **4-Methoxybenzenecarbothioamide**.



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Caption: Conceptual diagram of the potential biological activities based on related compounds.

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